

# Proper Disposal of Tween 85: A Guide for Laboratory Professionals

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

**Tween 85**, also known as Polysorbate 85, is a common non-ionic surfactant and emulsifier used in a variety of research and development applications. While it is generally considered to have low toxicity, proper disposal is crucial to ensure laboratory safety and environmental protection.[1] Adherence to institutional and regulatory guidelines is paramount. This guide provides a comprehensive overview of the proper disposal procedures for **Tween 85** and associated waste.

## **Immediate Safety and Handling**

Before disposal, ensure that all personnel handling **Tween 85** waste are familiar with its Safety Data Sheet (SDS) and are wearing appropriate Personal Protective Equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[2] In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand, or earth) and place it in a suitable, sealed container for disposal.[1] Do not allow **Tween 85** or its solutions to enter drains or waterways.[2]

## **Quantitative Data for Tween 85**

For quick reference, the following table summarizes key quantitative data for **Tween 85**.



Property	Value
CAS Number	9005-70-3
Appearance	Amber, viscous liquid
pH (10% aq. solution)	5-7
Flash Point	> 200 °C (> 392 °F)
Specific Gravity	1.028 g/cm³ at 20 °C
Solubility	Dispersible in water

## Step-by-Step Disposal Protocol for Tween 85 Waste

This protocol outlines the standard procedure for the disposal of pure **Tween 85**, solutions containing **Tween 85**, and contaminated labware.

- 1. Waste Identification and Segregation:
- Pure Tween 85 and Concentrated Solutions: Treat as chemical waste.
- Dilute Aqueous Solutions (<10%): While some dilute, neutralized solutions may be eligible
  for drain disposal in certain municipalities, it is best practice to collect all Tween 85 solutions
  as chemical waste to ensure compliance and environmental protection.[3] Never dispose of
  pure or concentrated Tween 85 down the drain.[2]</li>
- Contaminated Labware: Any items such as pipette tips, centrifuge tubes, and gloves that
  have come into contact with Tween 85 should be considered solid chemical waste.[4]
- Incompatible Wastes: Do not mix Tween 85 waste with strong oxidizing agents, acids, acid chlorides, or acid anhydrides.[2]
- 2. Waste Collection and Containerization:
- Liquid Waste: Collect pure Tween 85 and its solutions in a designated, leak-proof, and clearly labeled hazardous waste container.[5] The container must be compatible with Tween 85; high-density polyethylene (HDPE) or glass containers are suitable.[2]

## Safety Operating Guide



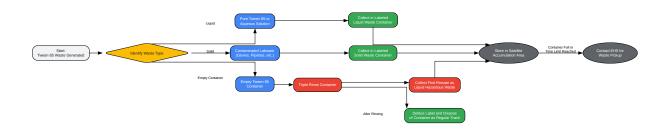


- Solid Waste: Collect contaminated labware and spill cleanup materials in a separate, clearly labeled solid hazardous waste container lined with a durable plastic bag.[5]
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**Tween 85**" or "Polysorbate 85"), and a list of any other constituents (e.g., solvents, buffers).[4]
- 3. Storage of Waste in the Laboratory:
- Store waste containers in a designated satellite accumulation area within the laboratory.[6]
- Ensure that waste containers are kept securely closed except when adding waste.[7]
- Store containers in secondary containment to prevent spills.[8]
- 4. Scheduling Waste Pickup:
- Once a waste container is full or has been in storage for a designated period (typically 150 days for laboratory waste), contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[5]
- Do not accumulate more than 55 gallons of hazardous waste in a satellite accumulation area.[6]
- 5. Disposal of Empty **Tween 85** Containers:
- A container that held Tween 85 is considered empty when all contents have been removed.
   [7]
- Triple-rinse the empty container with a suitable solvent (e.g., water or ethanol).[3]
- Collect the first rinsate as hazardous liquid waste.[3] Subsequent rinses of containers that
  held low-toxicity chemicals may be permissible for drain disposal, but it is best to consult with
  your EHS department.
- Deface the original label on the container before disposal in the regular trash or recycling, as per your institution's guidelines.[7]



## **Disposal Workflow**

The following diagram illustrates the decision-making process for the proper disposal of **Tween 85** waste.



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Caption: Decision workflow for the proper segregation and disposal of different types of **Tween 85** waste.

By following these procedures, laboratory professionals can ensure the safe and compliant disposal of **Tween 85**, minimizing risks to personnel and the environment. Always consult your institution's specific guidelines and the Safety Data Sheet for the most accurate and up-to-date information.

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### References

- 1. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. Hazardous Waste Disposal Guide Research Areas | Policies [policies.dartmouth.edu]
- 4. benchchem.com [benchchem.com]
- 5. Hazardous Waste Disposal Guide: Research Safety Northwestern University [researchsafety.northwestern.edu]
- 6. ehrs.upenn.edu [ehrs.upenn.edu]
- 7. vumc.org [vumc.org]
- 8. danielshealth.com [danielshealth.com]
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